

# physical and chemical properties of 4-(heptyloxy)benzyl bromide

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## Compound of Interest

Compound Name: Benzene, 1-(bromomethyl)-4-(heptyloxy)-

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## An In-depth Technical Guide to 4-(Heptyloxy)benzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

4-(Heptyloxy)benzyl bromide is a halogenated aromatic ether. This class of organic compounds serves as a versatile building block in organic synthesis, particularly in the introduction of the 4-(heptyloxy)benzyl moiety to a target molecule. Its structure, featuring a reactive benzylic bromide, makes it a valuable intermediate in the synthesis of more complex molecules, including potential drug candidates and functional materials. The long heptyl chain introduces lipophilicity, which can be a critical factor in modifying the pharmacokinetic and pharmacodynamic properties of biologically active compounds. This technical guide provides a comprehensive overview of the known physical and chemical properties of 4-(heptyloxy)benzyl bromide, detailed experimental protocols for its synthesis, and an exploration of its reactivity.

### Core Physical and Chemical Properties

While specific experimental data for 4-(heptyloxy)benzyl bromide is not widely available in the literature, its properties can be reliably estimated based on its chemical structure and comparison with closely related compounds, such as 4-(benzyloxy)benzyl bromide.

Table 1: Physical and Chemical Properties of 4-(Heptyloxy)benzyl Bromide

Property	Value	Source/Method
Molecular Formula	C <sub>14</sub> H <sub>21</sub> BrO	Calculated
Molecular Weight	285.22 g/mol	Calculated
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Inferred from similar compounds
Melting Point	Not available (likely low)	-
Boiling Point	~380-400 °C (Predicted)	Estimated based on 4-(benzyloxy)benzyl bromide (~366 °C)[1]
Density	~1.2-1.3 g/cm <sup>3</sup> (Predicted)	Estimated based on 4-(benzyloxy)benzyl bromide (~1.361 g/cm <sup>3</sup> )[1]
Solubility	Soluble in common organic solvents (e.g., dichloromethane, THF, ethyl acetate); Insoluble in water.[1][2]	General knowledge of similar compounds

## Chemical Reactivity and Stability

4-(Heptyloxy)benzyl bromide is a reactive compound due to the presence of the benzylic bromide. The carbon-bromine bond is susceptible to nucleophilic attack, making it an excellent electrophile for substitution reactions.

**Nucleophilic Substitution:** The primary reactivity of 4-(heptyloxy)benzyl bromide is undergoing SN2 reactions with a wide range of nucleophiles. This allows for the facile introduction of the 4-(heptyloxy)benzyl group onto alcohols, phenols, amines, thiols, and carbanions. The benzylic position enhances the reactivity towards nucleophilic substitution.

**Stability:** The compound is expected to be stable under anhydrous and neutral conditions. However, it is sensitive to moisture and strong bases, which can lead to hydrolysis to the corresponding alcohol or elimination reactions. Like other benzyl bromides, it is a lachrymator and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.<sup>[2]</sup><sup>[3]</sup>

## Experimental Protocols

Two primary synthetic routes are commonly employed for the preparation of 4-alkoxybenzyl bromides. These methods can be adapted for the synthesis of 4-(heptyloxy)benzyl bromide.

### Method 1: Williamson Ether Synthesis followed by Bromination

This two-step process first involves the synthesis of 4-(heptyloxy)toluene, followed by the bromination of the benzylic methyl group.

#### Step 1: Synthesis of 4-(Heptyloxy)toluene

- **Reaction:** 4-Cresol is reacted with 1-bromoheptane in the presence of a base.
- **Reagents and Solvents:** 4-Cresol, 1-bromoheptane, potassium carbonate ( $K_2CO_3$ ), and a polar aprotic solvent such as acetone or dimethylformamide (DMF).
- **Procedure:**
  - To a solution of 4-cresol (1.0 eq) in acetone, add potassium carbonate (1.5 eq).
  - Stir the mixture at room temperature for 30 minutes.
  - Add 1-bromoheptane (1.1 eq) dropwise to the reaction mixture.
  - Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, cool the reaction to room temperature and filter off the inorganic salts.
  - Evaporate the solvent under reduced pressure.

- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate), wash with water and brine, dry over anhydrous sodium sulfate, and concentrate to yield 4-(heptyloxy)toluene.

#### Step 2: Bromination of 4-(Heptyloxy)toluene

- Reaction: The benzylic methyl group of 4-(heptyloxy)toluene is brominated using N-bromosuccinimide (NBS) and a radical initiator.
- Reagents and Solvents: 4-(Heptyloxy)toluene, N-bromosuccinimide (NBS), a radical initiator such as benzoyl peroxide (BPO) or azobisisobutyronitrile (AIBN), and a non-polar solvent like carbon tetrachloride (CCl<sub>4</sub>) or cyclohexane.
- Procedure:
  - Dissolve 4-(heptyloxy)toluene (1.0 eq) in carbon tetrachloride.
  - Add N-bromosuccinimide (1.1 eq) and a catalytic amount of benzoyl peroxide.
  - Heat the mixture to reflux and irradiate with a UV lamp to initiate the radical reaction.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Cool the reaction mixture to room temperature and filter off the succinimide byproduct.
  - Wash the filtrate with aqueous sodium thiosulfate solution to remove any remaining bromine, followed by water and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude 4-(heptyloxy)benzyl bromide.
  - The product can be further purified by vacuum distillation or column chromatography.

## Method 2: Etherification of 4-Hydroxybenzyl Alcohol followed by Bromination

This route involves protecting the hydroxyl group as a heptyloxy ether first, followed by conversion of the benzylic alcohol to the bromide.

### Step 1: Synthesis of 4-(Heptyloxy)benzyl Alcohol

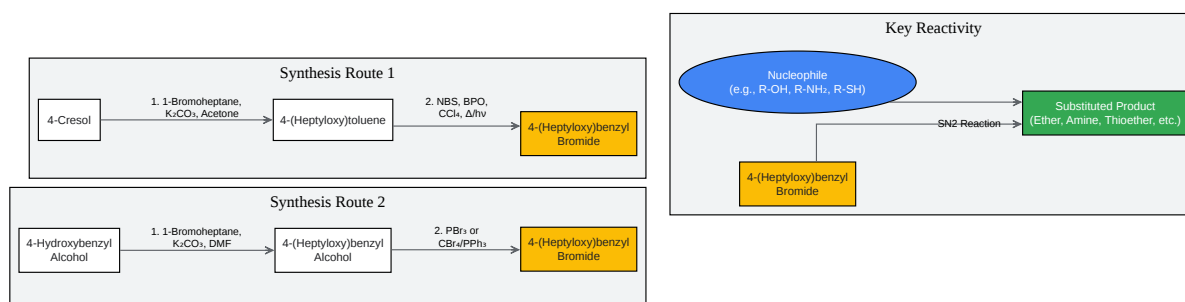
- Reaction: Williamson ether synthesis between 4-hydroxybenzyl alcohol and 1-bromoheptane.
- Procedure: Similar to the synthesis of 4-(heptyloxy)toluene described in Method 1, Step 1, using 4-hydroxybenzyl alcohol as the starting material.

### Step 2: Bromination of 4-(Heptyloxy)benzyl Alcohol

- Reaction: The benzylic alcohol is converted to the corresponding bromide using a brominating agent.
- Reagents and Solvents: 4-(Heptyloxy)benzyl alcohol, phosphorus tribromide ( $\text{PBr}_3$ ) or carbon tetrabromide ( $\text{CBr}_4$ ) and triphenylphosphine ( $\text{PPh}_3$ ), in a solvent like diethyl ether or dichloromethane.
- Procedure (using  $\text{PBr}_3$ ):
  - Dissolve 4-(heptyloxy)benzyl alcohol (1.0 eq) in anhydrous diethyl ether and cool the solution to 0 °C in an ice bath.
  - Slowly add phosphorus tribromide (0.33 eq) dropwise with stirring.
  - Allow the reaction to warm to room temperature and stir for several hours, monitoring by TLC.
  - Carefully quench the reaction by pouring it over ice water.
  - Separate the organic layer, wash with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield 4-(heptyloxy)benzyl bromide.

## Logical Workflow and Reactions

The following diagram illustrates the primary synthetic pathways to 4-(heptyloxy)benzyl bromide and its subsequent utility in nucleophilic substitution reactions.



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Caption: Synthetic routes and primary reactivity of 4-(heptyloxy)benzyl bromide.

## Applications in Research and Drug Development

While specific applications of 4-(heptyloxy)benzyl bromide in drug development are not extensively documented, its role as a synthetic intermediate is significant. The introduction of a 4-alkoxybenzyl group can be a key step in the synthesis of various biologically active molecules. The heptyloxy group, in particular, can increase the lipophilicity of a compound, which may enhance its ability to cross cell membranes and improve its pharmacokinetic profile.

Benzyl ethers, in general, are also used as protecting groups for alcohols in multi-step syntheses, and substituted benzyl ethers can offer advantages in terms of their cleavage conditions.<sup>[4]</sup> The reactivity of the benzylic bromide allows for its use in the construction of carbon-carbon and carbon-heteroatom bonds, which are fundamental transformations in the synthesis of novel chemical entities for drug discovery.

## Safety and Handling

4-(Heptyloxy)benzyl bromide is expected to have hazards similar to other benzyl bromides. It is likely a lachrymator, causing irritation to the eyes, skin, and respiratory system.[2][3] It should be handled in a well-ventilated chemical fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, is essential. The compound is likely sensitive to moisture and should be stored in a tightly sealed container under an inert atmosphere.

## Conclusion

4-(Heptyloxy)benzyl bromide is a valuable synthetic intermediate with significant potential in organic synthesis and medicinal chemistry. Its reactivity, primarily through nucleophilic substitution at the benzylic position, allows for the straightforward introduction of the 4-(heptyloxy)benzyl moiety. While specific physical and biological data are limited, its properties can be reasonably inferred from related compounds. The synthetic protocols outlined in this guide provide a solid foundation for its preparation in a laboratory setting. As research into novel therapeutics and functional materials continues, the utility of such versatile building blocks is likely to expand.

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## References

- 1. 4-BENZYLOXYBENZYL BROMIDE | 5544-60-5 [chemicalbook.com]
- 2. Benzyl Bromide | C<sub>7</sub>H<sub>7</sub>Br | CID 7498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Nitrobenzyl bromide | C<sub>7</sub>H<sub>6</sub>BrNO<sub>2</sub> | CID 66011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzyl Ethers [organic-chemistry.org]
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